

Physical properties of 3-Methyl-3-oxetanemethanol: boiling point, density

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Compound of Interest

Compound Name: 3-Methyl-3-oxetanemethanol

Cat. No.: B150462

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Physical Properties of 3-Methyl-3-oxetanemethanol: A Technical Guide

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the core physical properties of **3-Methyl-3-oxetanemethanol** (CAS No. 3143-02-0), a versatile building block in pharmaceutical and polymer chemistry. This document outlines its boiling point and density, details the experimental methodologies for these measurements, and presents a schematic for its synthesis.

Core Physical Properties

The physical characteristics of **3-Methyl-3-oxetanemethanol** are crucial for its application in various chemical syntheses. Its boiling point is indicative of its volatility, a key parameter for purification and reaction condition selection. The density is a fundamental physical constant used in quality control and stoichiometric calculations.

Data Presentation

The quantitative physical data for **3-Methyl-3-oxetanemethanol** are summarized in the table below for clear reference.

Physical Property	Value	Conditions
Boiling Point	79 - 80 °C	at 40 mmHg[1][2][3][4]
Density	1.024 g/mL	at 25 °C[1][2][3][4]

Experimental Protocols

Precise and reproducible experimental methods are fundamental to obtaining reliable physical property data. The following sections describe the standard methodologies for determining the boiling point and density of liquid compounds like **3-Methyl-3-oxetanemethanol**.

Density Determination using a Pycnometer

The density of a liquid can be accurately determined using a pycnometer, or specific gravity bottle. This method involves comparing the weight of a known volume of the sample liquid to the weight of the same volume of a reference substance with a known density, typically distilled water.

Procedure:

- Preparation: The pycnometer, a glass flask with a fitted ground glass stopper containing a capillary tube, must be thoroughly cleaned and dried.
- Weight of Empty Pycnometer: The mass of the empty and dry pycnometer (m_0) is accurately measured on an analytical balance.
- Weight of Pycnometer with Water: The pycnometer is filled with distilled water, ensuring no air bubbles are trapped. The stopper is inserted, and any excess water that emerges from the capillary is carefully wiped off. The pycnometer filled with water is then weighed (m_1).
- Weight of Pycnometer with Sample: The pycnometer is emptied, dried, and then filled with **3-Methyl-3-oxetanemethanol**. The same procedure of filling, stoppering, and wiping is followed. The weight of the pycnometer filled with the sample liquid is recorded (m_2).
- Temperature Control: All weighings should be performed at a constant, recorded temperature (e.g., 25 °C), as density is temperature-dependent.

- Calculation: The density of the sample liquid (ρ_s) is calculated using the following formula:

$$\rho_s = ((m_2 - m_0) / (m_1 - m_0)) * \rho_w$$

where ρ_w is the known density of water at the measurement temperature.

Boiling Point Determination under Reduced Pressure

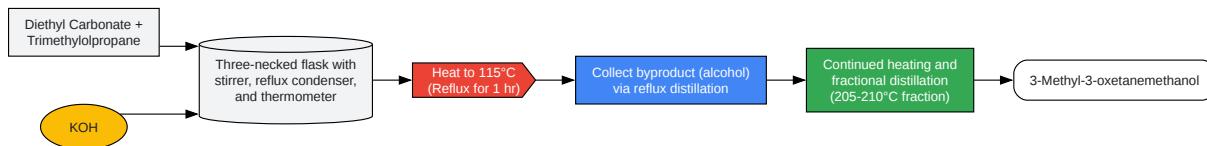
Since **3-Methyl-3-oxetanemethanol**'s boiling point is provided at a reduced pressure (40 mmHg), a vacuum distillation setup or a micro-boiling point apparatus capable of operating under vacuum is employed.

Procedure (Micro-method):

- Sample Preparation: A small amount of **3-Methyl-3-oxetanemethanol** is placed in a small test tube or a fusion tube.
- Capillary Tube Insertion: A capillary tube, sealed at one end, is placed open-end-down into the liquid.
- Apparatus Setup: The sample tube is attached to a thermometer and placed in a heating bath (e.g., a Thiele tube with silicone oil). The apparatus is connected to a vacuum source, and the pressure is adjusted to the desired value (40 mmHg) using a manometer.
- Heating: The heating bath is gradually heated. As the temperature rises, the air trapped in the capillary tube will expand and exit as a slow stream of bubbles.
- Observation: Upon further heating, the vapor pressure of the liquid will increase. When the boiling point is reached, a continuous and rapid stream of bubbles will emerge from the capillary tube.
- Cooling and Measurement: The heat source is then removed, and the apparatus is allowed to cool slowly. The boiling point is the temperature at which the stream of bubbles ceases and the liquid just begins to be drawn back into the capillary tube. This temperature and the corresponding pressure are recorded.

Synthesis of **3-Methyl-3-oxetanemethanol**

3-Methyl-3-oxetanemethanol can be synthesized from diethyl carbonate and trimethylolpropane. The process involves a transesterification reaction followed by cyclization.



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Synthesis workflow for **3-Methyl-3-oxetanemethanol**.

The synthesis involves heating diethyl carbonate and trimethylolpropane with a catalytic amount of potassium hydroxide (KOH). The mixture is refluxed, and the alcohol byproduct is removed. The final product is then isolated by fractional distillation.^[5] Purification of the final product is typically achieved by fractionation through a glass column.^[5]

Signaling Pathways

Based on the available search results, there is no information to suggest that **3-Methyl-3-oxetanemethanol** is directly involved in any biological signaling pathways. Its primary utility, as described in the literature, is as a synthetic intermediate in the preparation of more complex molecules, such as pharmaceuticals and polymers.^[1] These end-products may have biological activity, but the signaling pathways would be characteristic of the final molecule, not of the **3-Methyl-3-oxetanemethanol** building block itself.

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